

Physical properties of ethylidenecyclohexane such as boiling point and density

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Compound of Interest

Compound Name: Ethylidenecyclohexane

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A Technical Guide to the Physical Properties of Ethylidenecyclohexane

This technical guide provides a comprehensive overview of the key physical properties of **ethylidenecyclohexane**, with a specific focus on its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development and other scientific disciplines who require accurate data and methodologies for handling this compound.

Core Physical Properties

Ethylidenecyclohexane is a colorless liquid organic compound.^[1] It is characterized by a cyclohexane ring substituted with an ethylidene group. This structure contributes to its notable physical and chemical characteristics, including its application as a substrate in various chemical reactions.^{[2][3]}

Quantitative Data Summary

The following table summarizes the key physical properties of **ethylidenecyclohexane** as reported in the literature.

Physical Property	Value	Notes
Boiling Point	136 °C	At standard atmospheric pressure (lit.)
Density	0.822 g/mL	At 25 °C (lit.)
Molecular Formula	C ₈ H ₁₄	
Molecular Weight	110.20 g/mol	
Refractive Index	1.462	At 20 °C (lit.)
Flash Point	23.9 °C	
Melting Point	55 °C	

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for the application and handling of chemical compounds. The following sections detail standard laboratory protocols for measuring the boiling point and density of organic liquids like **ethylidenecyclohexane**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[4] For **ethylidenecyclohexane**, a common and effective method for determining its boiling point is through distillation.^{[5][6][7]}

Distillation Method:

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** A measured volume of **ethylidenecyclohexane** is placed in the distilling flask, along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.

- **Temperature Reading:** The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the substance.^[8]
- **Condensation:** The vapor then passes into the condenser, where it cools and liquefies, and is collected in the receiving flask.

A microscale alternative for smaller sample volumes is the Thiele tube method, which involves heating the sample in a small tube with an inverted capillary tube.^[9]

Density Determination

Density is a fundamental physical property defined as the mass per unit volume of a substance. A highly precise method for determining the density of liquids is by using a pycnometer. The ASTM D1217 standard test method provides a detailed procedure for this, particularly for hydrocarbons.^{[10][11][12][13]}

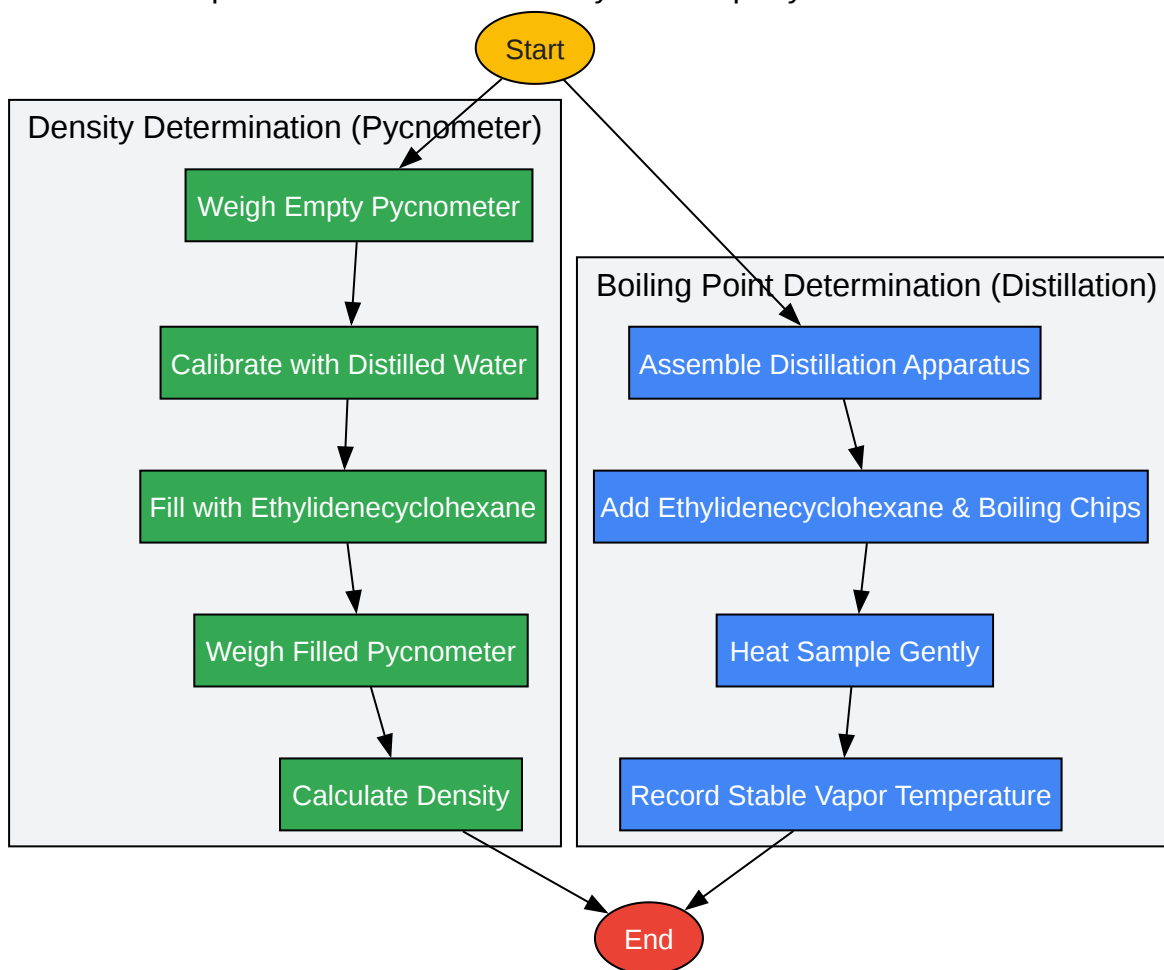
Pycnometer Method:

- **Calibration:** The pycnometer, a glass flask with a specific volume, is first cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density, such as distilled water, and weighed again to determine its exact volume.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **ethylidenecyclohexane**.
- **Weighing:** The filled pycnometer is weighed.
- **Calculation:** The density of the **ethylidenecyclohexane** is calculated by dividing the mass of the sample (weight of the filled pycnometer minus the weight of the empty pycnometer) by the volume of the pycnometer determined in the calibration step.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **ethylidenecyclohexane**.

Experimental Workflow for Physical Property Determination



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Caption: Workflow for determining boiling point and density.

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